

Technical Support Center: Pevikon-Leached Impurities

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Compound of Interest

Compound Name: Pevikon

Cat. No.: B1216278

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in identifying and removing impurities leached from **Pevikon** (polyvinyl chloride - PVC) materials during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Pevikon** and why is it used in laboratory settings?

A1: **Pevikon** is a trade name for a type of polyvinyl chloride (PVC), a versatile and widely used polymer.^[1] In laboratory and medical setting, PVC is often used for tubing, containers, and other apparatus due to its flexibility, durability, and chemical resistance to many substances.^[1]^[2]

Q2: What are the common impurities that can leach from **Pevikon** (PVC) products?

A2: **Pevikon**, being a PVC product, can leach several chemical additives that are used to impart specific properties like flexibility and stability. The most common leached impurities include:

- Plasticizers: These are added to make the PVC flexible and can constitute a significant portion of the material's weight (20-40%). The most prevalent plasticizer found to leach from PVC is Di(2-ethylhexyl) phthalate (DEHP).^[2]^[3] Other plasticizers like tri-(2-ethylhexyl) trimellitate (TOTM) and Di-n-octyl phthalate (DNOP) may also be present.^[3]^[4]

- **Stabilizers:** These prevent the degradation of PVC. Benzophenone, a UV stabilizer, has been identified as a leachable.[2]
- **Antioxidants:** These protect the polymer from oxidation. Butylated hydroxytoluene (BHT) is a common antioxidant found to leach from PVC products.[2]
- **Lubricants:** These aid in the manufacturing process. Palmitic acid and stearic acid are examples of lubricants that can leach from PVC.[2]

Q3: How can these leached impurities affect my experiments?

A3: Leached impurities from **Pevikon** and other PVC materials can have significant impacts on experimental outcomes, particularly in sensitive biological and chemical assays. These effects can include:

- **Biological Interference:** Phthalates like DEHP are known endocrine disruptors and can interfere with cellular signaling pathways, potentially leading to erroneous results in cell-based assays.[5]
- **Analytical Interference:** Leachables can introduce extraneous peaks in analytical techniques like High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS), complicating the identification and quantification of target analytes. [6]
- **Protein Destabilization:** Certain extractables from plastics have been shown to increase protein aggregation and oxidation.[7]
- **Toxicological Effects:** The presence of potentially toxic leachables can compromise the safety and validity of in-vitro and in-vivo studies.[8]

Troubleshooting Guide

This guide addresses specific issues that may arise from **Pevikon**-leached impurities and provides systematic approaches to resolving them.

Issue 1: Unexplained or non-reproducible results in cell-based assays.

Possible Cause: Leached impurities from **Pevikon**/PVC tubing or containers may be interfering with cellular processes.

Troubleshooting Workflow:

Caption: Troubleshooting workflow for assay interference.

Issue 2: Extraneous peaks observed in analytical chromatography (HPLC, GC-MS).

Possible Cause: Plasticizers and other additives from **Pevikon**/PVC materials are co-eluting with or appearing as contaminants in your samples.

Troubleshooting Steps:

- **System Blank:** Run a blank injection of your mobile phase/solvent that has passed through your experimental setup (including any **Pevikon**/PVC tubing) but without your analyte. This will help confirm if the contamination is from your system.
- **Solvent Purity Check:** Run a direct injection of your solvent from its original container to rule out solvent contamination.
- **Implement a System Flush:** If contamination is confirmed from the system, a thorough flush with a strong solvent like isopropanol followed by acetonitrile can help remove adsorbed plasticizers.^[6]
- **Purify Samples:** If the contamination is in the sample itself, use one of the purification protocols outlined below before analysis.

Quantitative Data Summary

The following tables summarize reported concentrations of common leachables from PVC materials. These values can vary significantly based on the specific product, temperature, contact time, and the solvent/solution used.

Table 1: Concentration of Leached Plasticizers from PVC Medical Devices

Plasticizer	Leached Concentration	Contact Solution	Reference
DEHP	1.1 mg/g of bag material (1 day)	Bovine calf serum	[9]
DEHP	3.3 mg/g of bag material (5 days)	Bovine calf serum	[9]
DEHP	98.90 ± 11.42 mg (total)	Ethanol/water simulant	[3]
TOTM	Predominant plasticizer found	Simulant solution	[3]

Table 2: Recovery of Phthalates from Water Samples using Solid-Phase Extraction (SPE)

Phthalate	Recovery Rate (%)	RSD (%)	Reference
Dibutyl phthalate (DBP)	95-105	< 5	[4]
Benzylbutylphthalate (BBP)	95-105	< 5	[4]
Bis(2-ethylhexyl) phthalate (DEHP)	95-105	< 5	[4]
Di-n-octyl phthalate (DNOP)	95-105	< 5	[4]

Experimental Protocols

Protocol 1: Removal of Phthalates from Aqueous Solutions using Solid-Phase Extraction (SPE)

This protocol is suitable for purifying aqueous buffers, cell culture media, and other aqueous solutions from hydrophobic impurities like phthalates.

Experimental Workflow Diagram:

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